

MIPS1455: A Technical Guide on a Photoactivatable Allosteric Ligand

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Compound of Interest

Compound Name: MIPS1455

Cat. No.: B13435524

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Abstract

MIPS1455 is a novel, photoactivatable allosteric ligand targeting the M1 muscarinic acetylcholine receptor (M1 mAChR). Its unique mechanism of action, allowing for precise spatiotemporal control of receptor activity with light, positions it as a valuable tool for neuroscience research and a potential therapeutic lead for cognitive disorders. This technical guide provides a comprehensive overview of the available information on **MIPS1455**, with a focus on its physicochemical properties, mechanism of action, and the experimental context of its development. While specific quantitative data on the solubility and stability of **MIPS1455** are not readily available in the public domain, this guide outlines the general considerations and methodologies relevant to these parameters for a compound of this nature.

Introduction to MIPS1455

MIPS1455 has been identified as a light-activated allosteric ligand for the M1 muscarinic acetylcholine receptor. Allosteric modulators bind to a site on the receptor distinct from the primary (orthosteric) binding site of the endogenous ligand, acetylcholine. This interaction can modulate the receptor's response to the primary ligand, offering a more nuanced and potentially safer therapeutic approach compared to direct agonists or antagonists. The "photoactivatable" nature of **MIPS1455** implies that it can be switched between an inactive and an active state by the application of light of a specific wavelength, providing researchers with a powerful tool to study M1 mAChR signaling with high precision.

Chemical Identity:

- Chemical Formula: $C_{24}H_{17}NO_4$
- Molecular Weight: 383.4 g/mol
- CAS Number: 1627580-82-8

Solubility and Stability Data

A thorough review of the published scientific literature, including the primary research article describing the development of **MIPS1455** by Davie et al. (2014), did not yield specific quantitative data on its solubility in various solvents or its long-term stability under different conditions. This information is often generated during preclinical development and may not always be publicly disclosed.

However, for a research compound of this type, initial solubility assessments are typically performed to enable its use in biological assays.

Table 1: Inferred Solubility of **MIPS1455**

Solvent	Expected Solubility	Rationale and Experimental Considerations
Aqueous Buffers (e.g., PBS)	Low	Organic molecules with this complexity and molecular weight often have limited aqueous solubility. For in vitro assays, stock solutions are typically prepared in an organic solvent and then diluted into aqueous media. The final concentration of the organic solvent is kept low (e.g., <0.1%) to avoid impacting cellular function.
Dimethyl Sulfoxide (DMSO)	Soluble	DMSO is a common polar aprotic solvent used to dissolve a wide range of organic compounds for biological testing. It is highly probable that MIPS1455 is soluble in DMSO, which would be the solvent of choice for preparing concentrated stock solutions.
Ethanol/Methanol	Likely Soluble	Alcohols are also frequently used as solvents for compounds of this nature, though DMSO is often preferred for its ability to dissolve a broader range of molecules.

Table 2: General Stability Considerations for **MIPS1455**

Condition	Potential Impact	Recommended Handling and Storage
Light Exposure	High Risk of Degradation/Activation. As a photoactivatable compound, exposure to ambient light, especially of specific wavelengths, will likely lead to its activation and potential degradation over time.	Store in a light-protected container (e.g., amber vial) and handle in a darkened environment. Use filtered light or red light when handling solutions if the activation wavelength is in the UV or blue spectrum.
Temperature	Potential for degradation at elevated temperatures.	Store stock solutions at -20°C or -80°C for long-term storage. For short-term use, solutions may be kept at 4°C. Avoid repeated freeze-thaw cycles.
pH	The stability of the molecule may be pH-dependent.	Prepare solutions in buffers at a pH relevant to the intended biological experiment (typically pH 7.2-7.4).
Solution Stability	Degradation may occur over time in solution.	It is best practice to prepare fresh dilutions from a frozen stock solution for each experiment.

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of a novel compound like **MIPS1455** are standardized within the pharmaceutical sciences. While the specific results for **MIPS1455** are not published, the methodologies below are representative of how such data would be generated.

Solubility Assessment Protocol (Kinetic Solubility)

- Preparation of Stock Solution: A high-concentration stock solution of **MIPS1455** (e.g., 10 mM) is prepared in 100% DMSO.

- **Serial Dilution:** The stock solution is serially diluted in DMSO to create a range of concentrations.
- **Addition to Aqueous Buffer:** A small volume of each DMSO solution is added to a larger volume of a buffered aqueous solution (e.g., phosphate-buffered saline, pH 7.4). The final DMSO concentration should be kept constant and low (e.g., 1%).
- **Incubation and Measurement:** The resulting solutions are shaken for a set period (e.g., 1-2 hours) at a controlled temperature (e.g., room temperature). The turbidity of each solution is then measured using a nephelometer or a plate reader capable of detecting light scattering.
- **Data Analysis:** The kinetic solubility is defined as the highest concentration of the compound that does not precipitate under these conditions.

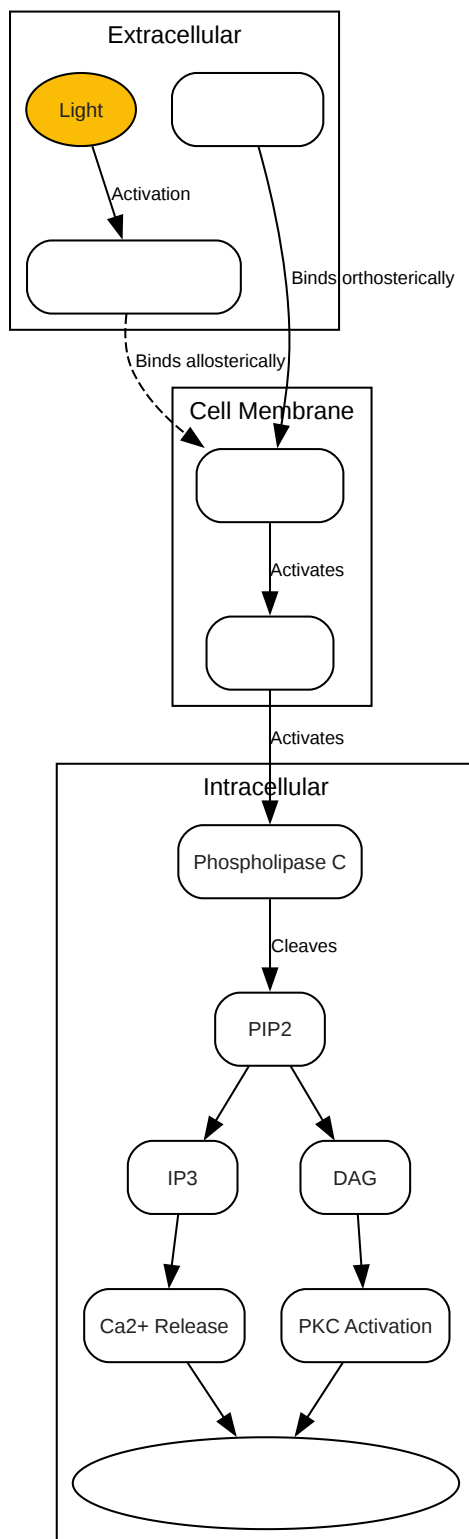
Stability Assessment Protocol (Photostability)

- **Sample Preparation:** Solutions of **MIPS1455** are prepared in a relevant solvent or buffer at a known concentration.
- **Light Exposure:** Samples are exposed to a controlled light source with a defined spectral output and intensity for various durations. Control samples are kept in the dark under the same temperature conditions.
- **Analysis:** At each time point, an aliquot of the solution is analyzed by a stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Data Analysis:** The percentage of the parent compound remaining is plotted against time. This can be used to determine the half-life of the compound under specific light conditions. The appearance of new peaks in the chromatogram indicates the formation of degradation products.

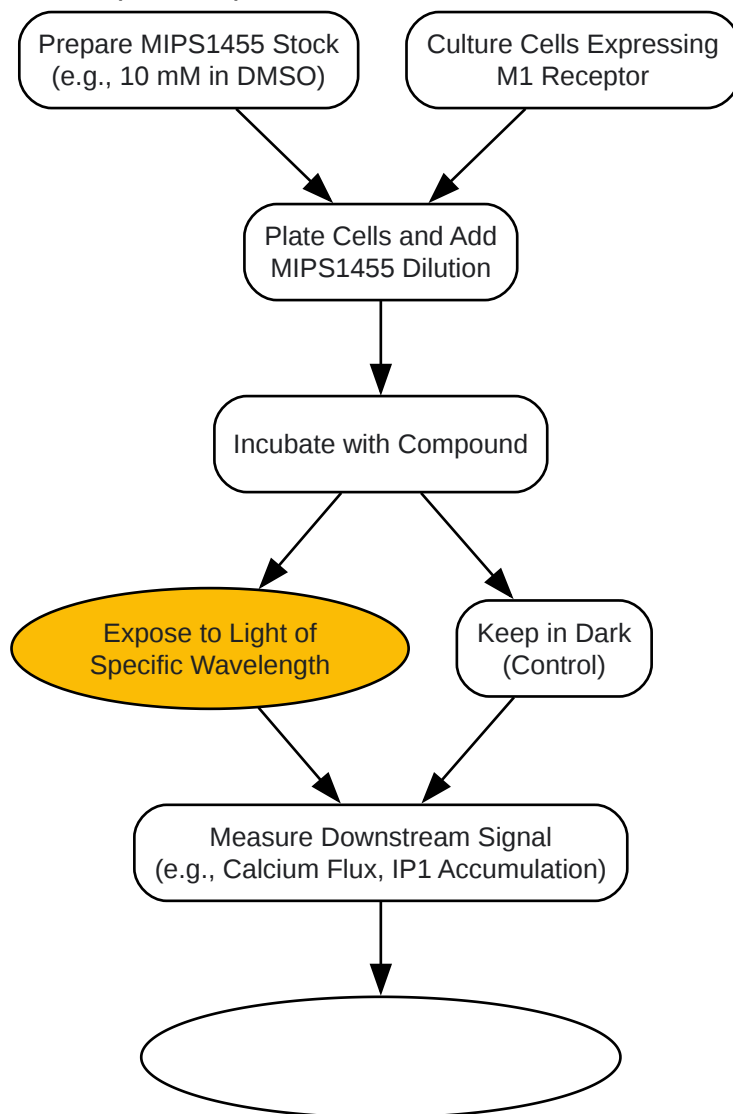
Signaling Pathway and Experimental Workflow

MIPS1455 acts on the M1 muscarinic acetylcholine receptor, a G-protein coupled receptor (GPCR). The general signaling pathway and a conceptual workflow for studying **MIPS1455** are depicted below.

M1 Muscarinic Acetylcholine Receptor Signaling Pathway



Conceptual Experimental Workflow for MIPS1455



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- To cite this document: BenchChem. [MIPS1455: A Technical Guide on a Photoactivatable Allosteric Ligand]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13435524#mips1455-solubility-and-stability-data\]](https://www.benchchem.com/product/b13435524#mips1455-solubility-and-stability-data)

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